

Application Notes and Protocols for Selective H₂S Removal Using Sulfinol-D

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Compound of Interest

Compound Name: *Sulfinol D*
CAS No.: 63665-16-7
Cat. No.: B14493412

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Introduction

The Sulfinol-D process is a well-established and versatile gas treating technology used for the removal of acidic components from sour gas streams. It is a hybrid process, combining both a chemical and a physical solvent, which offers significant advantages in terms of removal efficiency, energy consumption, and operational flexibility. This document provides detailed application notes and experimental protocols for the use of Sulfinol-D, with a specific focus on the selective removal of hydrogen sulfide (H₂S).

The Sulfinol-D solvent is a mixture of a secondary amine, diisopropanolamine (DIPA), a physical solvent, Sulfolane (tetrahydrothiophene dioxide), and water.^{[1][2]} This unique composition allows for the simultaneous chemical reaction of H₂S and carbon dioxide (CO₂) with DIPA and the physical absorption of these acid gases, as well as other sulfur compounds like mercaptans and carbonyl sulfide (COS), into the Sulfolane.^{[1][3]} While often utilized for bulk acid gas removal, the operational parameters of the Sulfinol-D process can be adjusted to favor the selective removal of H₂S over CO₂, which is critical in applications where a specific

H₂S to CO₂ ratio is required for downstream processes, such as in the feed to a Claus sulfur recovery unit.^{[1][4]}

Data Presentation

The performance of the Sulfinol-D process is influenced by various factors including the composition of the sour gas, operating temperature and pressure, and the solvent circulation rate. The following tables summarize typical performance data for Sulfinol-D in selective H₂S removal applications.

Table 1: Typical Composition of Sulfinol-D Solvent

Component	Typical Concentration (wt%)
Diisopropanolamine (DIPA)	40 - 45%
Sulfolane	40 - 45%
Water	10 - 20%

Table 2: Performance Data for Selective H₂S Removal with Sulfinol-D

Parameter	Value	Reference
H ₂ S Removal Efficiency	> 99%	^[1]
Treated Gas H ₂ S Specification	< 4 ppmv	^[1]
CO ₂ Slip	Variable, can be optimized	^[4]
H ₂ S Selectivity	Moderate, dependent on operating conditions	^{[1][4]}
Operating Pressure	Wide range, up to 80 bar	^[1]
Lean Solvent Temperature	45 - 50 °C	^[5]
Acid Gas Loading Capacity	High	^[2]

Table 3: Comparison of Sulfinol-D with other Solvents

Solvent	H ₂ S Removal Efficiency	CO ₂ Co-absorption	Key Advantages	Key Disadvantages
Sulfinol-D	> 99%	Moderate	High acid gas loading, good for mercaptan removal.	Lower H ₂ S selectivity compared to tertiary amines.
Aqueous MDEA	> 98%	Low	High H ₂ S selectivity.	Lower acid gas loading capacity.
Aqueous MEA	> 99%	High	High reactivity.	High energy consumption for regeneration, corrosive.

Experimental Protocols

The following protocols outline the methodology for evaluating the performance of Sulfinol-D for selective H₂S removal in a laboratory or pilot plant setting.

Protocol 1: Experimental Setup for Selective H₂S Absorption

A typical experimental setup for evaluating the selective absorption of H₂S consists of a gas delivery system, a gas-liquid contactor (e.g., a packed column or a stirred tank reactor), a solvent regeneration system, and analytical instrumentation for gas and liquid phase analysis.

1. Gas Delivery System:

- Mass flow controllers are used to accurately blend a synthetic sour gas mixture containing known concentrations of H₂S, CO₂, and a carrier gas (e.g., nitrogen).

2. Gas-Liquid Contactor:

- A packed column with a known packing material and height is commonly used to simulate industrial absorption towers.

- The temperature and pressure of the contactor should be carefully controlled to match the desired operating conditions.
3. Solvent Regeneration System:
- A reboiler is used to heat the rich solvent to strip the absorbed acid gases.
 - A condenser is used to cool the overhead vapors and recover any vaporized solvent.
4. Analytical Instrumentation:
- Gas chromatographs (GC) equipped with a thermal conductivity detector (TCD) and/or a flame photometric detector (FPD) are used to analyze the composition of the inlet and outlet gas streams.
 - Wet chemistry methods or specialized analyzers can be used to determine the H₂S and CO₂ loading in the lean and rich solvent.

Protocol 2: Procedure for Performance Evaluation

- Solvent Preparation: Prepare the Sulfinol-D solvent with the desired composition by mixing the appropriate amounts of DIPA, Sulfolane, and deionized water.
- System Startup:
 - Circulate the lean Sulfinol-D solvent through the contactor and regeneration system.
 - Establish the desired operating temperature and pressure in the contactor.
 - Introduce the synthetic sour gas mixture into the bottom of the contactor at a controlled flow rate.
- Steady-State Operation: Allow the system to reach steady-state, which is typically indicated by stable outlet gas concentrations and solvent loadings.
- Sampling and Analysis:
 - Collect samples of the inlet and outlet gas streams and analyze their composition using gas chromatography.
 - Collect samples of the lean and rich solvent and determine their acid gas loadings.

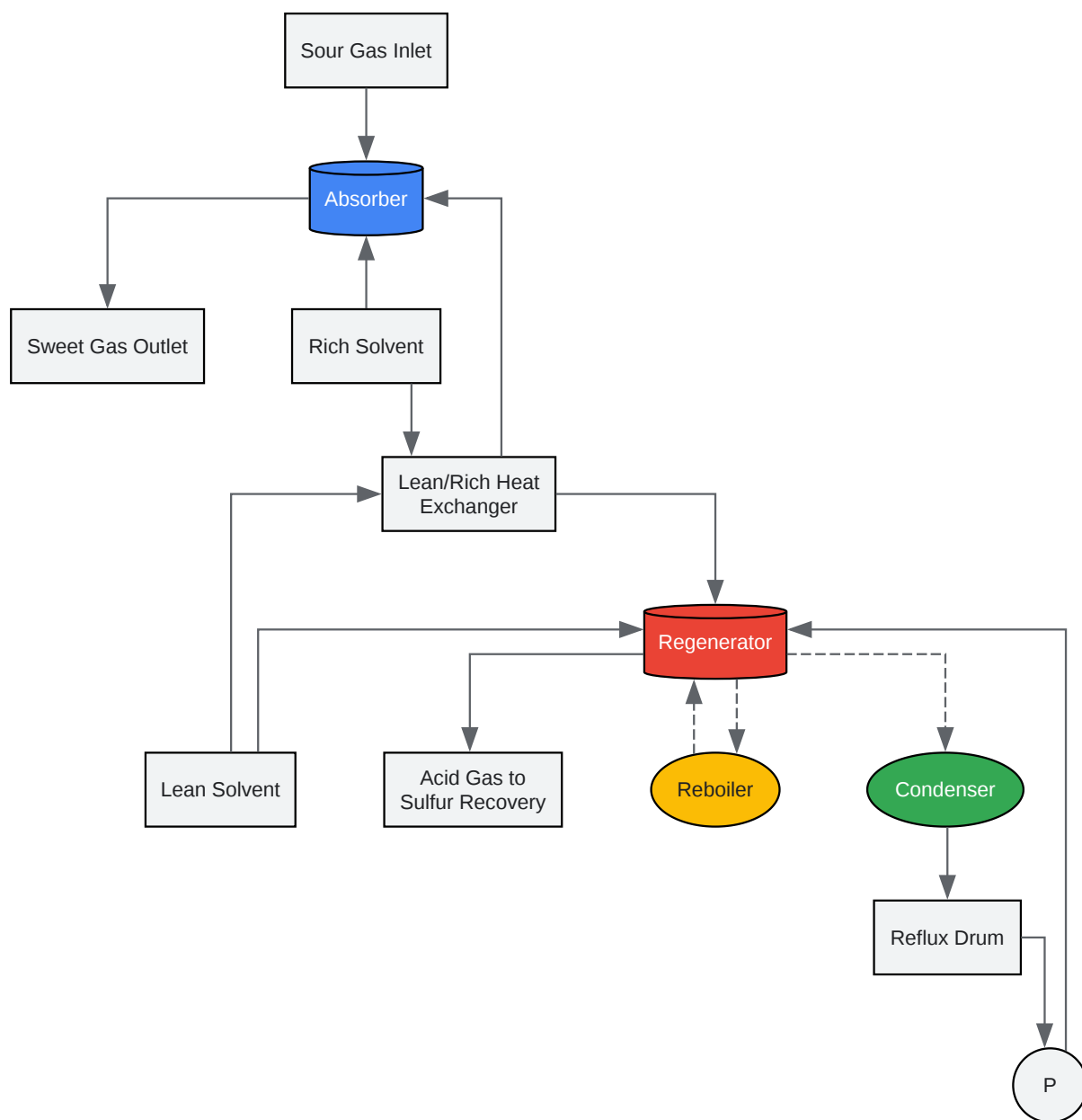
- Data Calculation:
 - H₂S Removal Efficiency (%): $((\text{H}_2\text{S}_{\text{inlet}} - \text{H}_2\text{S}_{\text{outlet}}) / \text{H}_2\text{S}_{\text{inlet}}) * 100$
 - CO₂ Co-absorption (Slip) (%): $(\text{CO}_2_{\text{outlet}} / \text{CO}_2_{\text{inlet}}) * 100$
 - H₂S Selectivity: A common measure is the ratio of the moles of H₂S absorbed to the moles of CO₂ absorbed.

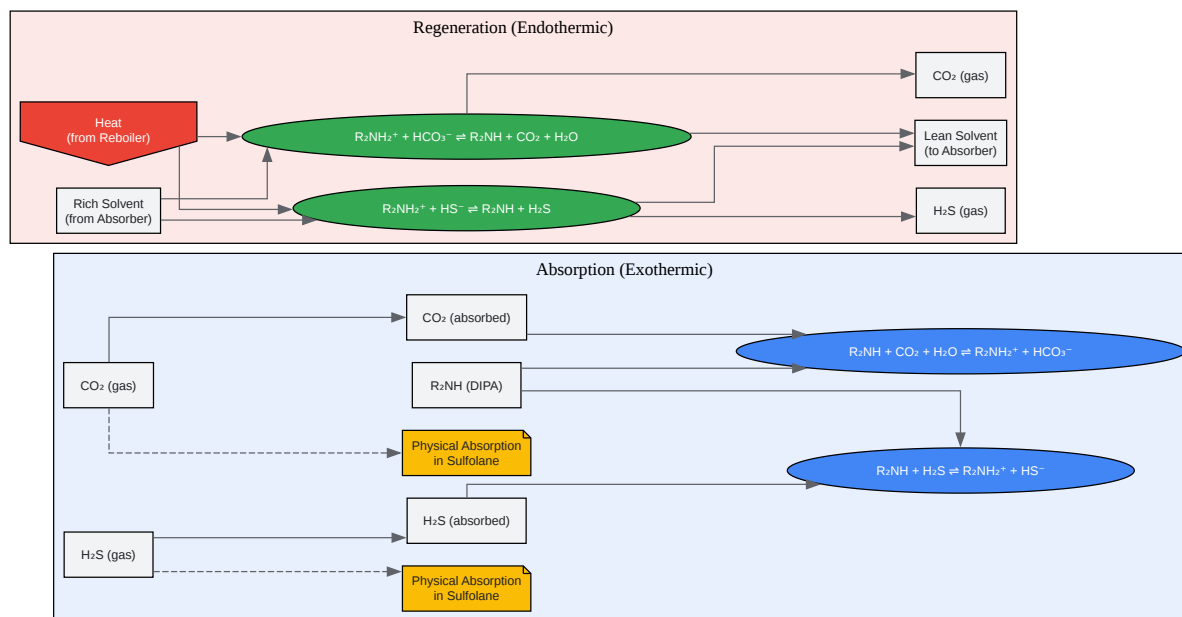
Protocol 3: Analytical Methods

- Gas Phase Analysis:
 - ASTM D4084: Standard Test Method for Analysis of Hydrogen Sulfide in Gaseous Fuels (Lead Acetate Reaction Rate Method).
 - Gas Chromatography (GC): A GC with a suitable column and detector (TCD or FPD) can be used for the simultaneous analysis of H₂S and CO₂.
- Liquid Phase Analysis:
 - Titration Methods: Acid-base titration can be used to determine the total acid gas loading in the solvent.
 - Ion Chromatography: Can be used to determine the concentration of different ionic species in the solvent.

Mandatory Visualizations

Sulfinol-D Process Workflow





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